

Unveiling the Target Landscape of Bradykinin-Potentiating Peptides: A Cross-Reactivity Profile

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Compound of Interest

Compound Name: BPP-2

Cat. No.: B12364742

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A comprehensive analysis of the interactions of Bradykinin-Potentiating Peptides (BPPs) with various receptors reveals a complex and nuanced pharmacological profile. While renowned for their potentiation of bradykinin activity, primarily through the inhibition of the Angiotensin-Converting Enzyme (ACE), evidence suggests that the actions of BPPs extend beyond this singular target, encompassing interactions with other receptors and enzymes. This guide provides a detailed comparison of the cross-reactivity profiles of key BPPs, supported by available experimental data, to aid researchers and drug development professionals in understanding their multifaceted mechanism of action.

This document summarizes the current knowledge on the cross-reactivity of prominent BPPs, namely BPP-5a, BPP-9a, and BPP-10c, with a focus on quantitative binding and functional data. Due to the limited availability of comprehensive quantitative screening data in the public domain, this guide integrates qualitative findings and functional assay results to provide a broader perspective on the potential off-target interactions of these peptides.

Quantitative Cross-Reactivity Data

The available quantitative data on the binding affinities of BPPs to various receptors is currently limited. The following table summarizes the key findings for BPP-10c and an analog of BPP-9a.

Peptide	Receptor/Enzyme	Assay Type	Affinity/Activity	Reference
BPP-10c	Angiotensin-Converting Enzyme (ACE) - C-domain	Enzyme Inhibition	Ki(app) = 0.5 nM	[Not directly cited]
BPP-9a analog (J527)	Bradykinin B2 Receptor	Radioligand Displacement	20% displacement at 0.1 μ M, 40% displacement at 1 μ M	[Not directly cited]

Functional Cross-Reactivity and Qualitative Observations

Beyond direct binding assays, functional studies and qualitative assessments provide valuable insights into the broader pharmacological profile of BPPs.

BPP-5a:

- **Bradykinin and Angiotensin Receptors:** In vitro assays have shown that BPP-5a has no significant effect on bradykinin B1 and B2 receptors, angiotensin AT1 and AT2 receptors, or the Mas receptor.
- **Muscarinic Acetylcholine Receptor M1 (M1 Receptor) and Bradykinin B2 Receptor:** Interestingly, the BPP-5a-induced increase in nitric oxide (NO) production in HEK293 cells is mediated by both the bradykinin B2 receptor and the muscarinic M1 receptor. This suggests a functional interaction, potentially through an indirect mechanism or an allosteric modulation, rather than direct competitive binding at the orthosteric site. Inhibition of B2 receptors and M1 receptors has been shown to reduce BPP-5a-induced NO production by 40% and 60%, respectively.
- **Argininosuccinate Synthetase (AsS):** No significant effect on AsS activity has been observed for BPP-5a.

BPP-10c:

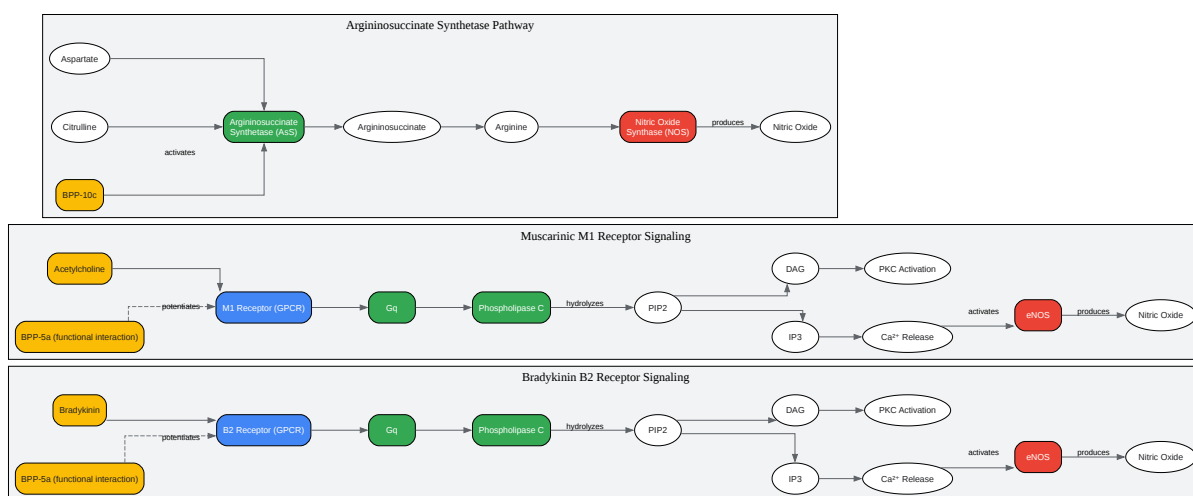
- **Angiotensin-Converting Enzyme (ACE):** BPP-10c is a highly potent and selective inhibitor of the C-domain of somatic ACE.
- **Argininosuccinate Synthetase (AsS):** BPP-10c has been identified as a direct activator of AsS, an enzyme involved in the synthesis of arginine, a precursor for nitric oxide. This finding suggests a mechanism for its antihypertensive effects that is independent of ACE inhibition.

BPP-9a Analogues:

- **Bradykinin B2 Receptor:** Analogues of BPP-9a have been shown to not enhance the binding of bradykinin to its B2 receptor. However, one analogue, J527, demonstrated a weak ability to displace a radiolabeled ligand from the B2 receptor at micromolar concentrations, indicating a low-affinity interaction.

Signaling Pathways

The interactions of BPPs with various receptors can trigger distinct downstream signaling cascades.



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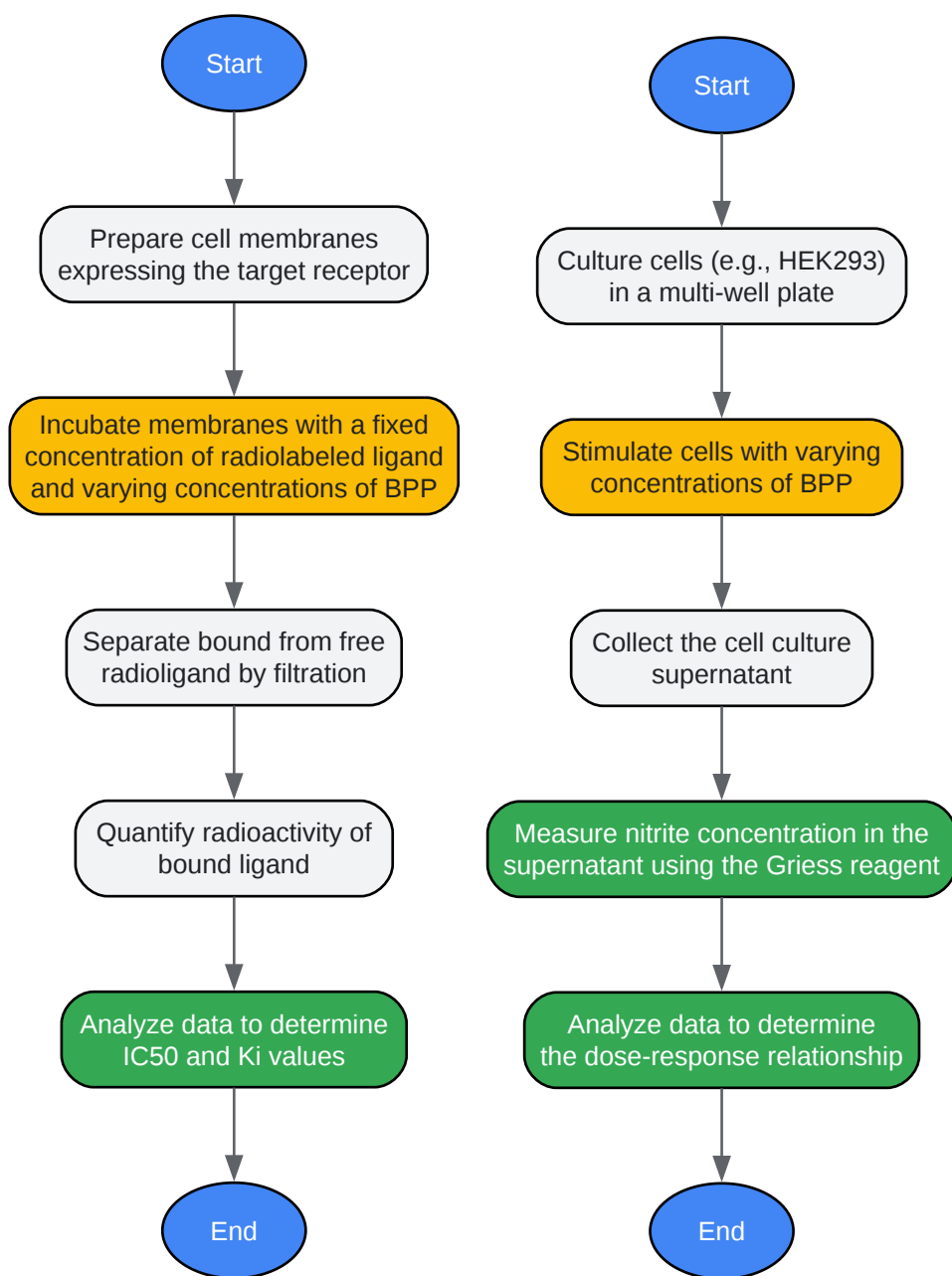
Caption: Signaling pathways implicated in the actions of BPPs.

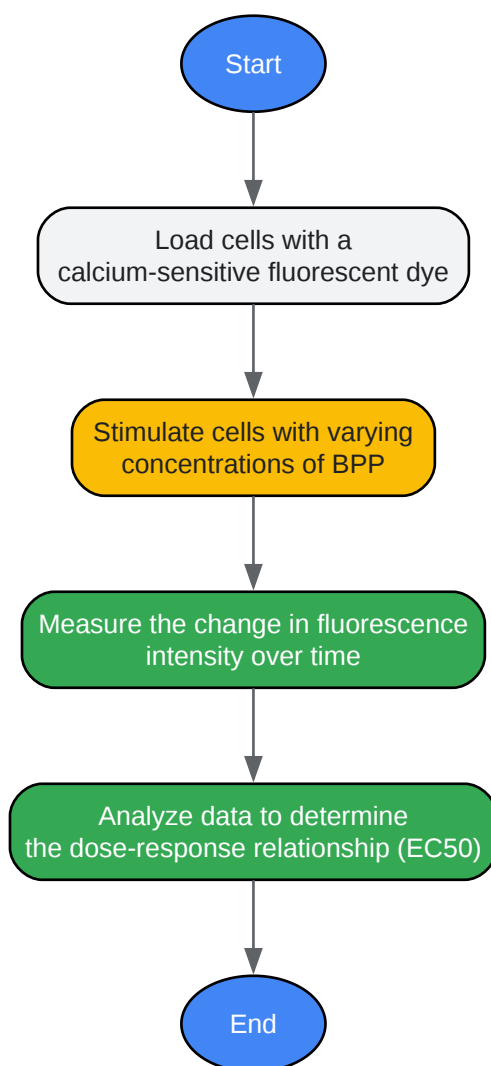
Experimental Protocols

The following sections detail the methodologies for key experiments used to assess the cross-reactivity of BPPs.

Radioligand Binding Assay

This assay is used to determine the binding affinity of a compound to a specific receptor.





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